

# (1R)-Perindopril t-Butylamine Salt: Technical Disposal & Containment Protocol

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## Compound of Interest

Compound Name: (1R)-Perindopril t-Butylamine Salt

Cat. No.: B1161642

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## Executive Directive

Do not treat (1R)-Perindopril t-Butylamine (Perindopril Erbumine) as general chemical waste.

This compound is a potent Angiotensin-Converting Enzyme (ACE) inhibitor with a Category 1B Reproductive Toxicity classification (H360). It poses a significant risk of teratogenicity and fetal toxicity. Consequently, standard "dilute and shoot" or simple solid waste binning is strictly prohibited.

The following protocol mandates a "Containment-at-Source" strategy, ensuring that the molecule is isolated from the moment of generation until its final destruction via high-temperature incineration.

## Chemical Hazard Profile

Effective disposal begins with understanding the specific stability and toxicity profile of the salt. Perindopril Erbumine is sensitive to moisture and heat, but its biological activity persists until thermal destruction.

| Property          | Data                              | Operational Implication                                 |
|-------------------|-----------------------------------|---------------------------------------------------------|
| Chemical Name     | Perindopril tert-butylamine salt  | Identify correctly on all manifests.                    |
| CAS Number        | 107133-36-8                       | Use for regulatory tracking.                            |
| Molecular Formula |                                   | Nitrogen-rich; generates upon incineration.             |
| Primary Hazard    | Reprotox Cat.[1][2] 1B (H360)     | Zero-tolerance for aerosolization or skin contact.      |
| Secondary Hazard  | STOT-RE Cat. 2 (H373)             | Cardiovascular system damage upon repeated exposure.[1] |
| Solubility        | Soluble in water/ethanol          | DO NOT dispose of aqueous solutions down the drain.     |
| EPA Status        | Hazardous Waste<br>Pharmaceutical | Subject to 40 CFR Part 266 Subpart P (US).              |

## Waste Segregation & Containment Protocol

To prevent cross-contamination, waste must be segregated immediately at the bench. We utilize a Double-Barrier System.

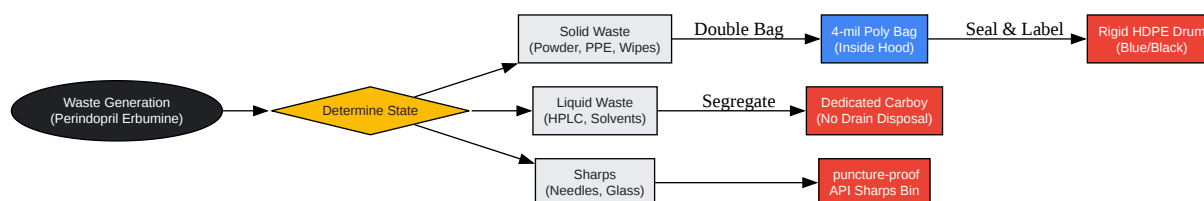
### Solid Waste (Powder, Tablets, Contaminated Solids)

- Primary Containment: Collect all contaminated weigh boats, gloves, and paper towels in a clear, 4-mil polyethylene bag located inside the fume hood.
- Secondary Containment: Seal the primary bag and place it into a rigid, wide-mouth High-Density Polyethylene (HDPE) drum labeled "High Potency API Waste."
- Labeling: The drum must be labeled with the GHS Reproductive Toxicity pictogram and the text: "Contains Perindopril Erbumine - Incinerate Only."

## Liquid Waste (Mother Liquors, HPLC Effluent)

- Segregation: Do not mix with general organic solvents (e.g., acetone wash). Isolate in a dedicated "Aqueous/Organic API Waste" carboy.
- Neutralization (Avoidance): Do not attempt chemical deactivation (e.g., bleach) in the lab. The amine salt complex can form unpredictable byproducts. Rely on incineration.
- Headspace: Leave 10% headspace in carboys to prevent pressurization during transport.

## Visual Workflow: Segregation Logic



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Figure 1: Decision matrix for segregating Perindopril Erbumine waste streams to ensure regulatory compliance.

## Emergency Spill Response

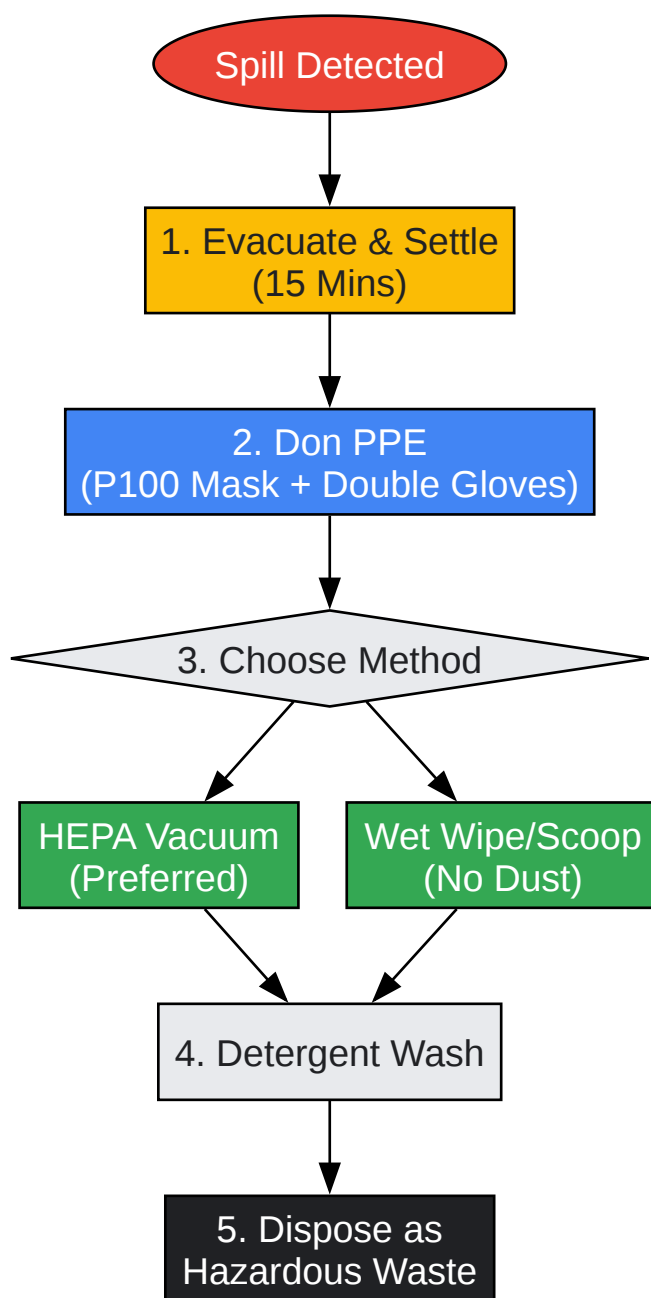
Scenario: A 500mg bottle of Perindopril Erbumine powder is dropped and shatters outside the fume hood.

Immediate Action: Evacuate the immediate area (radius of 3 meters) for 15 minutes to allow aerosols to settle.

### Protocol:

- PPE Upgrade: Don double nitrile gloves, Tyvek sleeves, and a P100/N95 respirator. Standard surgical masks are insufficient for API powders.

- Containment: Cover the spill gently with paper towels dampened with water. Do not use dry paper towels; this generates static and disperses dust.
- Removal (HEPA):
  - Preferred: Use a dedicated HEPA-filtered vacuum cleaner approved for hazardous powders.
  - Alternative: Use the "Wet-Wipe" method. Scoop the damp slurry into a waste bag.
- Decontamination: Wash the surface with a 1% aqueous detergent solution, followed by water.
- Prohibition: NEVER use compressed air to blow dust off surfaces. This will aerosolize the reprotoxic compound and contaminate the HVAC system.



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Figure 2: Emergency response workflow emphasizing aerosol containment.

## Final Disposal Methodology

The only validated method for the destruction of Perindopril Erbumine is High-Temperature Incineration.

## Why Incineration?

Perindopril is a stable peptide-mimetic. Biological degradation (landfill) is too slow and risks leaching into groundwater. Chemical oxidation is variable. Incineration at temperatures  $>1000^{\circ}\text{C}$  ensures the complete breakdown of the pyrrolidine ring and the amine salt into basic oxides ( ).

## Chain of Custody

- Manifesting: Classify as "Non-Creditable Hazardous Waste Pharmaceutical" (if in US) or "Cytotoxic/Cytostatic Waste" (if in EU, EWC Code 18 01 08\*).
- Transport: Must be transported by a licensed hazardous waste hauler to a TSDF (Treatment, Storage, and Disposal Facility).
- Certificate of Destruction (COD): The facility must provide a COD verifying incineration. Keep this on file for 3 years.

## Regulatory Compliance (US/EU)

- US EPA (RCRA): Under the "Management Standards for Hazardous Waste Pharmaceuticals" (40 CFR Part 266 Subpart P), this compound must NOT be sewered (sewerage ban). It is considered a "Non-Creditable Hazardous Waste Pharmaceutical" [1].
- EU (ECHA): Classified under Reproductive Toxicity 1B. Waste must be handled according to Directive 2008/98/EC on waste [2].

## References

- United States Environmental Protection Agency (EPA). Management Standards for Hazardous Waste Pharmaceuticals (40 CFR Part 266 Subpart P). Retrieved from: [\[Link\]](#)
- European Chemicals Agency (ECHA). Perindopril tert-butylamine - Substance Information & Classification. Retrieved from: [\[Link\]](#)

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